

how to store and handle MLN0905 compound

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Compound of Interest

Compound Name: **MLN0905**
Cat. No.: **B609179**

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Technical Support Center: MLN0905

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the proper storage and handling of the compound **MLN0905**.

Frequently Asked Questions (FAQs)

Q1: How should I store the solid (powder) form of **MLN0905**?

A: The solid form of **MLN0905** should be stored at -20°C for long-term stability, where it can be kept for up to 3 years.[\[1\]](#)[\[2\]](#) For shorter periods, it can be stored at 4°C for up to 2 years.[\[2\]](#) One supplier suggests a stability of at least 4 years at -20°C.[\[3\]](#) For optimal results, it is recommended to store it in a dry and dark environment.[\[4\]](#)

Q2: What is the recommended solvent for reconstituting **MLN0905**?

A: The most common and recommended solvent for reconstituting **MLN0905** for in vitro use is Dimethyl Sulfoxide (DMSO).[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#) It is also soluble in 0.1N HCl(aq).[\[6\]](#) For in vivo applications, specific formulations involving DMSO, PEG300, Tween-80, and saline or corn oil are used.[\[1\]](#)[\[5\]](#)

Q3: How do I prepare a stock solution of **MLN0905**?

A: To prepare a stock solution, dissolve the **MLN0905** powder in fresh, high-quality DMSO.[\[1\]](#) It is important to use newly opened or anhydrous DMSO, as hygroscopic (moisture-absorbing)

DMSO can significantly reduce the compound's solubility.[1][5] For example, to create a 10 mM stock solution, you would dissolve the appropriate mass of **MLN0905** in the calculated volume of DMSO.

Q4: How should I store the **MLN0905** stock solution?

A: Stock solutions of **MLN0905** in DMSO should be aliquoted to avoid repeated freeze-thaw cycles.[1] For long-term storage, aliquots should be kept at -80°C, where they are stable for up to 2 years.[2][5] For shorter-term storage, -20°C is also an option, with stability for up to 1 year. [2][5] One source suggests stability for 1 month at -20°C in solvent.[1]

Q5: Is **MLN0905** soluble in aqueous solutions like water or PBS?

A: No, **MLN0905** is reported to be insoluble in water and ethanol.[1] For experiments in aqueous media, a stock solution in DMSO must first be prepared and then diluted to the final working concentration.

Q6: How do I prepare a working solution for in vivo experiments?

A: For in vivo experiments, working solutions should be freshly prepared on the day of use.[5] A common method involves a multi-step process of dissolving the compound in a vehicle, such as a combination of DMSO, PEG300, Tween-80, and saline.[1][5] It is crucial to add each solvent sequentially and ensure the solution is clear before adding the next component.[5]

Troubleshooting Guide

Issue: My **MLN0905** powder won't fully dissolve in DMSO.

- Possible Cause 1: Incorrect Solvent Quality. The DMSO used may have absorbed moisture, which significantly reduces the solubility of **MLN0905**.[1][5]
 - Solution: Always use fresh, high-purity, anhydrous DMSO from a newly opened bottle.
- Possible Cause 2: Insufficient Sonication or Heating. The compound may require assistance to fully dissolve.
 - Solution: If precipitation occurs during preparation, gentle heating and/or sonication can be used to aid dissolution.[5]

- Possible Cause 3: Reached Saturation Limit. You may be trying to prepare a concentration that is too high.
 - Solution: Check the solubility data to ensure you are within the known solubility limits. If a higher concentration is needed, a different solvent system may be required.

Issue: I see precipitation in my stock solution after storing it at -20°C or -80°C.

- Possible Cause: Freeze-Thaw Cycles. Repeatedly freezing and thawing the stock solution can cause the compound to precipitate out of solution.[\[1\]](#)
 - Solution: Aliquot the stock solution into smaller, single-use volumes before the initial freezing. This will minimize the number of freeze-thaw cycles for the bulk of your stock.

Issue: My in vivo formulation is cloudy or shows phase separation.

- Possible Cause: Incorrect Mixing Procedure. The order of solvent addition is critical for creating a stable formulation.
 - Solution: Follow the specified protocol carefully, adding each solvent one by one and ensuring the solution is clear and well-mixed before proceeding to the next step.[\[1\]](#)[\[5\]](#)
- Possible Cause: Temperature Effects. The formulation may not be stable at the temperature of use.
 - Solution: Ensure all components are at room temperature before mixing, unless the protocol specifies otherwise. Gentle warming and sonication can help to clarify the solution.[\[5\]](#)

Data and Protocols

Storage Conditions

Form	Storage Temperature	Duration	Citations
Solid (Powder)	-20°C	3 years	[1] [2]
4°C	2 years	[2]	
In Solvent (DMSO)	-80°C	2 years	[2] [5]
-20°C	1 year	[2] [5]	

Solubility

Solvent	Concentration	Citations
DMSO	≥30 mg/mL (61.66 mM)	[5]
49 mg/mL (100.7 mM)	[1]	
≥24.35 mg/mL	[7]	
97 mg/mL (199.35 mM)	[1]	
Water	Insoluble	[1] [4]
Ethanol	Insoluble	[1]
0.1N HCl(aq)	Soluble	[6]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

- Calculate the required mass: Based on the molecular weight of **MLN0905** (486.56 g/mol), calculate the mass needed for your desired volume of 10 mM stock solution.
- Weigh the compound: Carefully weigh the calculated amount of **MLN0905** powder in a suitable container.
- Add Solvent: Add the appropriate volume of fresh, anhydrous DMSO to the powder.

- Dissolve: Vortex or sonicate the mixture until the solid is completely dissolved. Gentle warming can be applied if necessary.
- Aliquot and Store: Dispense the stock solution into single-use aliquots and store at -80°C for long-term use or -20°C for shorter-term use.

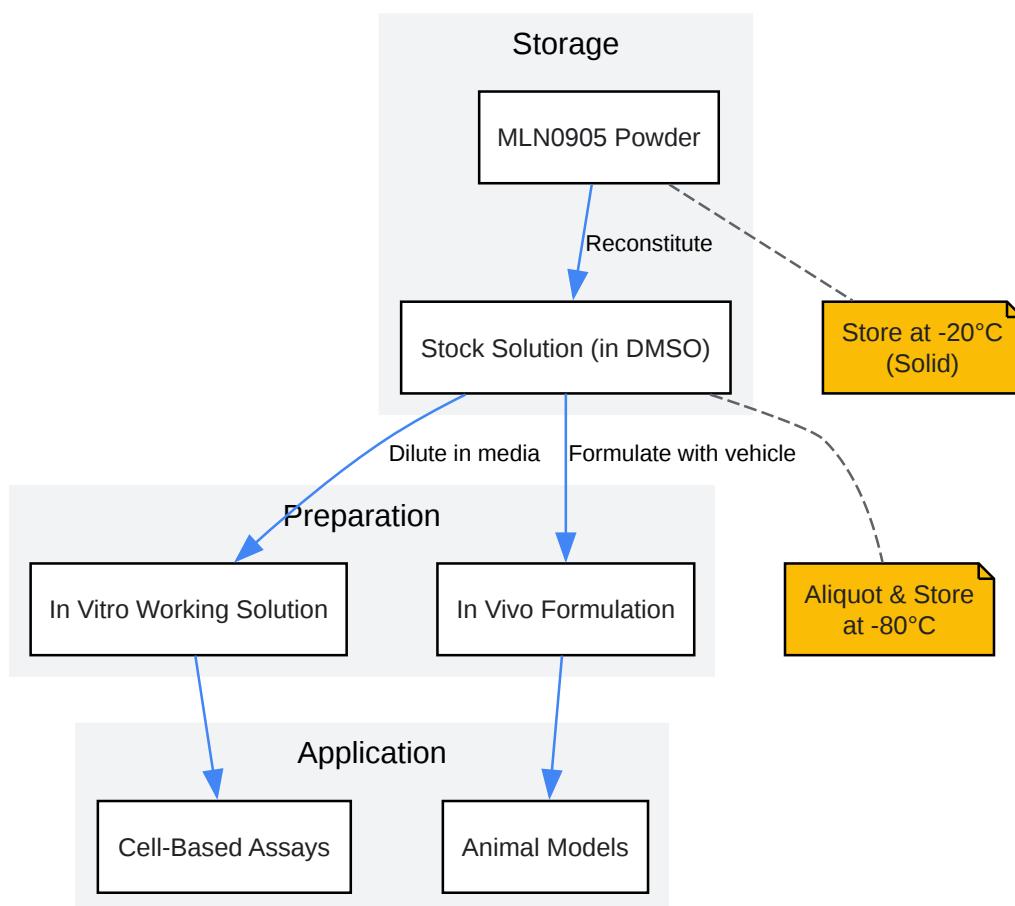
Protocol 2: Preparation of an In Vivo Formulation (Example)

This protocol is based on a common formulation for oral administration and yields a clear solution.[\[5\]](#)

- Prepare Stock Solution: Start with a clarified stock solution of **MLN0905** in DMSO (e.g., 25 mg/mL).
- Add PEG300: In a sterile tube, add 400 μ L of PEG300.
- Add DMSO Stock: Add 100 μ L of the 25 mg/mL DMSO stock solution to the PEG300. Mix thoroughly until the solution is clear.
- Add Tween-80: Add 50 μ L of Tween-80 to the mixture and mix again until the solution is clear.
- Add Saline: Add 450 μ L of saline to bring the total volume to 1 mL. Mix thoroughly.
- Use Immediately: It is recommended to use the freshly prepared working solution on the same day for optimal results.[\[5\]](#)

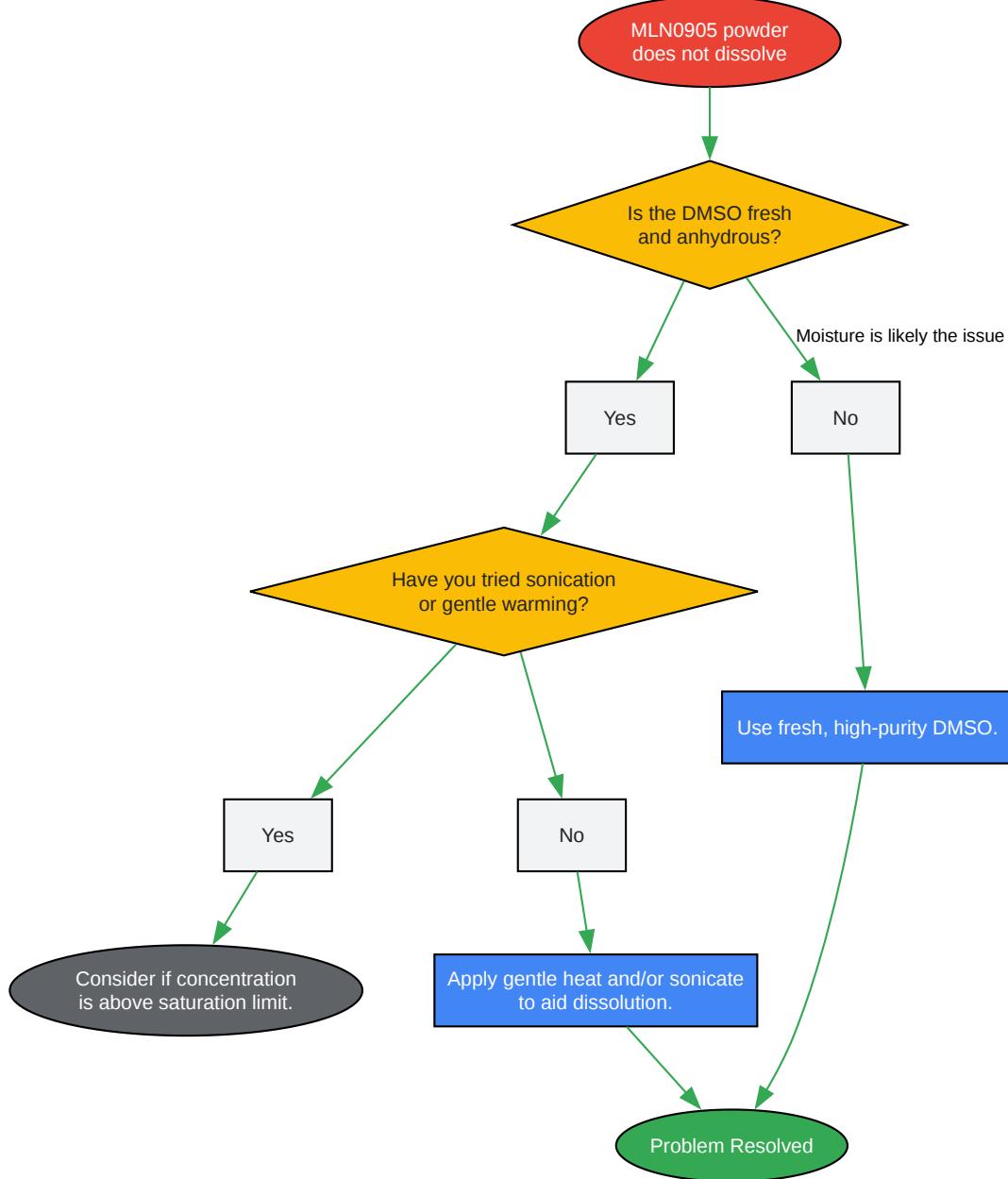
Visual Guides

MLN0905 Handling Workflow

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Caption: Workflow for storing, preparing, and applying **MLN0905**.

Troubleshooting: MLN0905 Solubility Issues

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Caption: Decision tree for troubleshooting **MLN0905** solubility.

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References

- 1. selleckchem.com [selleckchem.com]
- 2. file.medchemexpress.com [file.medchemexpress.com]
- 3. caymanchem.com [caymanchem.com]
- 4. medkoo.com [medkoo.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. axonmedchem.com [axonmedchem.com]
- 7. apexbt.com [apexbt.com]
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